

Navigating the Disposal of 2,2-Dimethylbutane-1,4-diol: A Procedural Guide

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Compound of Interest

Compound Name: 2,2-Dimethylbutane-1,4-diol

Cat. No.: B1353512

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For researchers, scientists, and drug development professionals, the proper disposal of chemical waste is a critical component of laboratory safety and regulatory compliance. This guide provides essential information and a step-by-step plan for the safe and compliant disposal of **2,2-Dimethylbutane-1,4-diol**.

Hazard Profile and Safety Considerations

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2,2-Dimethylbutane-1,4-diol** is classified with the following hazards:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation[1]

Given these hazards, it is imperative to handle this chemical with appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat. All handling should be performed in a well-ventilated area or under a chemical fume hood.

Quantitative Data Summary

For quick reference, the following table summarizes key data for **2,2-Dimethylbutane-1,4-diol**.

Property	Value	Source
Molecular Formula	C ₆ H ₁₄ O ₂	PubChem
Molecular Weight	118.17 g/mol	PubChem
GHS Hazard Codes	H315, H319, H335	PubChem
GHS Precautionary Codes	P261, P264, P271, P280, P302+P352, P304+P340, P305+P351+P338, P312, P332+P313, P337+P313, P362, P403+P233, P405, P501	PubChem

Step-by-Step Disposal Protocol

The disposal of **2,2-Dimethylbutane-1,4-diol** must be conducted in accordance with local, state, and federal regulations. It should be treated as hazardous waste unless determined otherwise by a qualified professional.

Step 1: Waste Identification and Segregation

- Do not dispose of **2,2-Dimethylbutane-1,4-diol** down the drain.
- Segregate waste containing this chemical from other waste streams to avoid incompatible mixtures.
- Keep solid and liquid waste forms separate.

Step 2: Containerization

- Use a designated, leak-proof, and chemically compatible container for waste accumulation. The original container is often a suitable choice.
- Ensure the container is in good condition and can be securely sealed.

Step 3: Labeling

- Clearly label the waste container with the words "Hazardous Waste."
- The label must include the full chemical name: "**2,2-Dimethylbutane-1,4-diol**."
- Indicate the specific hazards (e.g., "Irritant").
- Note the accumulation start date on the label.

Step 4: Storage

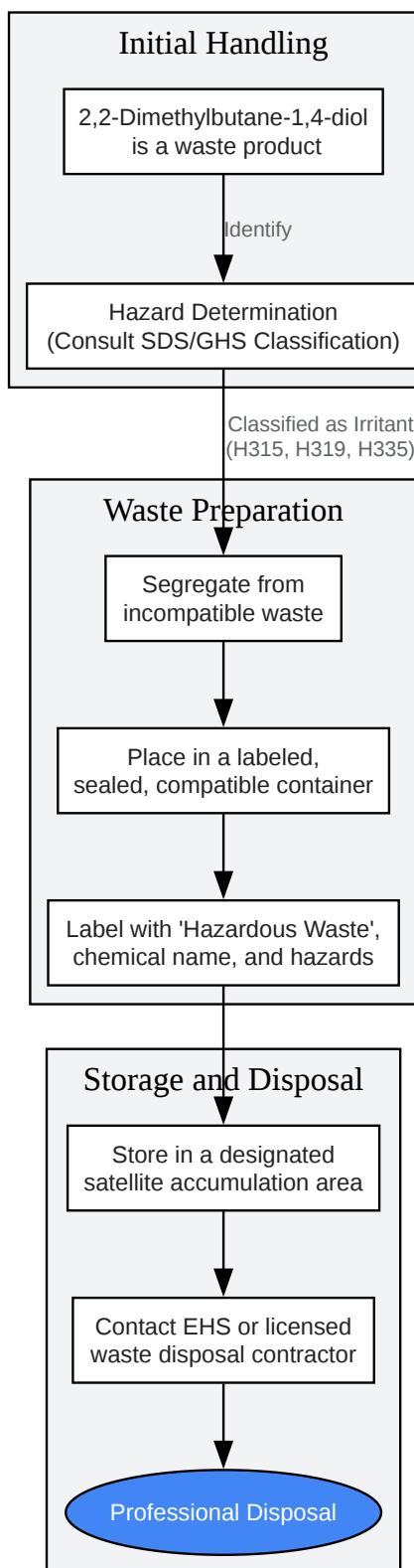
- Store the sealed waste container in a designated satellite accumulation area.
- This area should be under the control of the laboratory personnel, away from ignition sources, and in a location that prevents accidental spills.
- Ensure secondary containment is in place.

Step 5: Professional Disposal

- Contact your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor to arrange for pickup and proper disposal.
- The precautionary statement P501 specifically directs to "Dispose of contents/container to an approved waste disposal plant."^[2]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2,2-Dimethylbutane-1,4-diol**.



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Caption: Disposal workflow for **2,2-Dimethylbutane-1,4-diol**.

By adhering to these procedures, laboratory professionals can ensure the safe and compliant disposal of **2,2-Dimethylbutane-1,4-diol**, thereby protecting themselves, their colleagues, and the environment.

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References

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